

Molecular structure of "4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate"

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Compound of Interest

Compound Name: 4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate

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An In-depth Technical Guide to the Molecular Structure and Synthesis of **4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate** (RM734)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate**, a compound also known by the common name RM734.^[1] This molecule is noted for its unique liquid crystalline properties, particularly its ferroelectric nematic behavior, making it a significant subject of research in materials science and electro-optical applications.^[1]

Molecular Structure and Properties

4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate is a complex organic ester. Its structure features a central phenyl ring linked to a 2,4-dimethoxybenzoate group and a 4-nitrophenoxy carbonyl group. This arrangement results in a rod-shaped mesogen with a significant longitudinal dipole moment.^[1]

Table 1: General Compound Information

Identifier	Value
IUPAC Name	4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate
Common Name	RM734[1]
CAS Number	2196195-87-4[1][2]
Molecular Formula	C ₂₂ H ₁₇ NO ₈
Molecular Weight	423.4 g/mol [1][2]
SMILES	COC1=CC(=C(C=C1)C(=O)OC2=CC=C(C=C2)C(=O)OC3=CC=C(C=C3)--INVALID-LINK--[O-])OC[2]

| InChI Key| GTOBZXOWFFWRDY-UHFFFAOYSA-N[1][2] |

Table 2: Physicochemical and Structural Data

Property	Value
Melting Point	139°C[1]
Appearance	White solid[1]
Molecular Shape	Rod-shaped mesogen[1]
Approx. Molecular Length	~20 Å[1]
Approx. Molecular Diameter	~5 Å[1]

| Longitudinal Dipole Moment | ~11 Debye[1] |

Table 3: Liquid Crystalline Phase Transitions

Transition	Temperature
Nematic (N) → Ferroelectric Nematic (NF)	131°C[1]

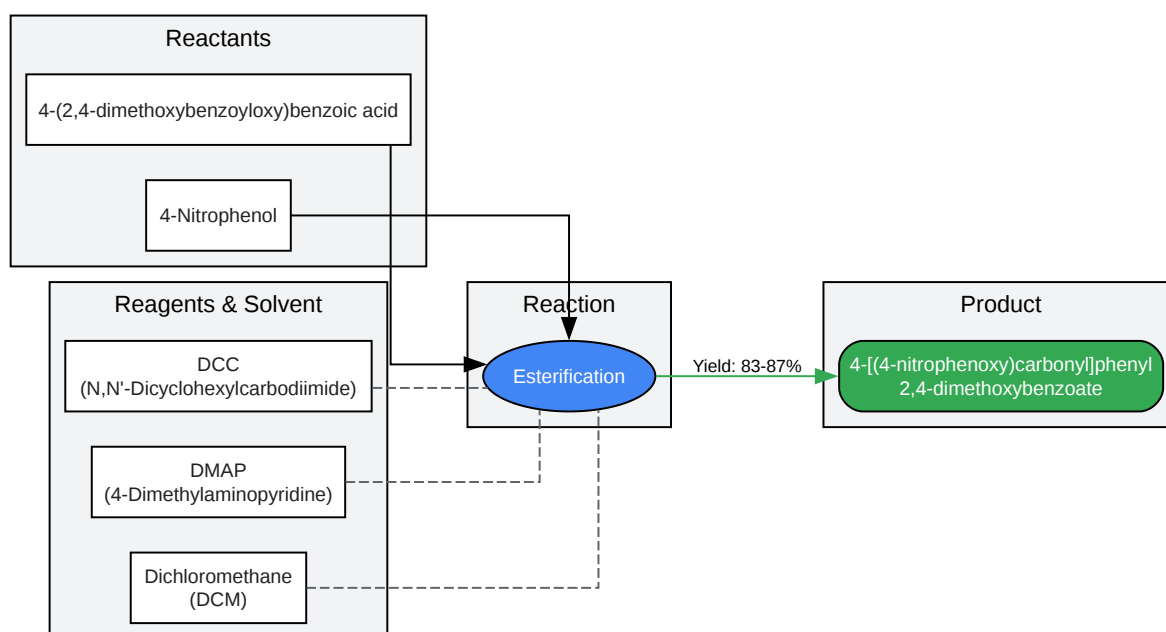
| Isotropic (I) → Nematic (N) | 188°C[1] |

Synthesis Methodology

The primary route for synthesizing **4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate** is a carbodiimide-mediated esterification reaction.[1] This process involves the coupling of a carboxylic acid precursor with a phenol.

Synthesis Workflow Diagram

The diagram below illustrates the key steps and components involved in the synthesis.



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Caption: Synthesis workflow via carbodiimide-mediated esterification.

Experimental Protocol

The following protocol is based on the reported synthesis of RM734.[\[1\]](#)

Materials:

- 4-(2,4-dimethoxybenzoyloxy)benzoic acid
- 4-Nitrophenol
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM), anhydrous

Procedure:

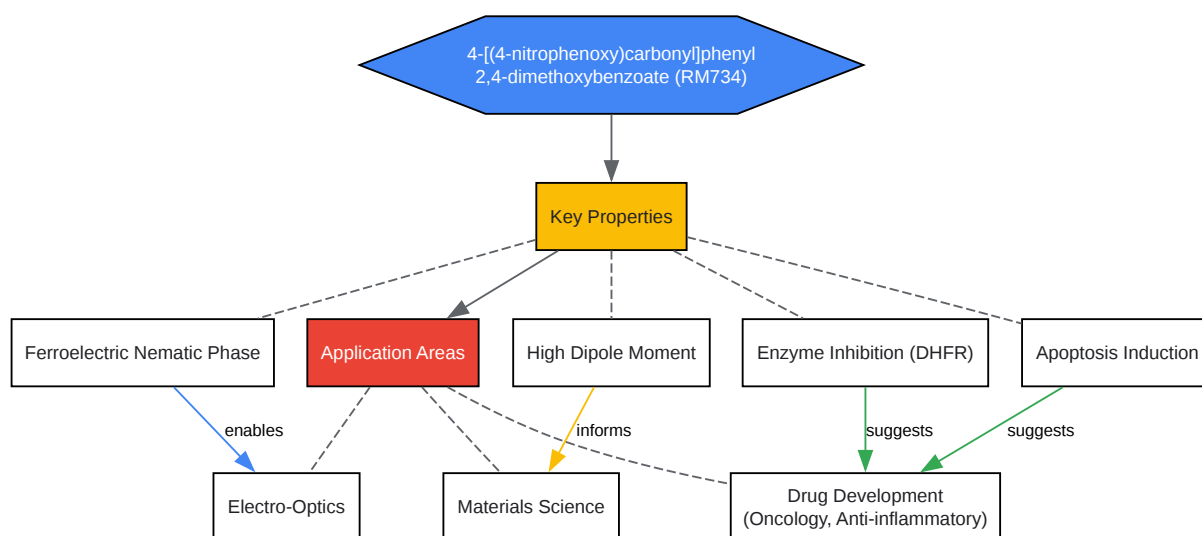
- In a suitable reaction vessel, dissolve 4-(2,4-dimethoxybenzoyloxy)benzoic acid and 4-nitrophenol in anhydrous dichloromethane.
- Add N,N'-dicyclohexylcarbodiimide (DCC) to the solution to activate the carboxylic acid.
- Add a catalytic amount of 4-dimethylaminopyridine (DMAP) to facilitate the coupling reaction.
- Stir the reaction mixture at room temperature. For larger batch sizes (e.g., 50 g), prolonged stirring for 18-24 hours may be necessary to ensure homogeneity and reaction completion.
[\[1\]](#)
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, the byproduct, dicyclohexylurea (DCU), will precipitate as a white solid and can be removed by filtration.
- The filtrate is then subjected to a standard workup and purification process (e.g., washing with dilute acid and base, followed by solvent evaporation and recrystallization or column chromatography) to yield the final product as a white solid.[\[1\]](#)

Potential Applications and Biological Relevance

While primarily investigated for its physical properties in materials science, RM734 has also been explored in biological contexts.

- **Electro-Optical Applications:** Its most notable application is in the development of advanced electro-optical devices due to its ferroelectric nematic liquid crystal behavior.^[1]
- **Oncology Research:** Studies have indicated that the compound may inhibit the growth of breast cancer cells by inducing apoptosis through mitochondrial pathways.^[1]
- **Anti-Inflammatory Effects:** Preliminary research suggests that it may reduce inflammation markers in cellular models.^[1]
- **Enzyme Inhibition:** The compound has demonstrated moderate inhibitory effects on dihydrofolate reductase (DHFR), an enzyme crucial for nucleotide synthesis.^[1]

The diagram below outlines the logical relationship between the compound's synthesis and its areas of application.



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Caption: Relationship between compound properties and applications.

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References

- 1. 4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate | 2196195-87-4 | Benchchem [benchchem.com]
- 2. Buy 4-[(4-nitrophenoxy)carbonyl]phenyl 2,4-dimethoxybenzoate | 2196195-87-4 [smolecule.com]
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